

# Personal Protective Equipment (PPE) for Handling Undecyl Cyclohexanecarboxylate

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## Compound of Interest

Compound Name: Undecyl cyclohexanecarboxylate

CAS No.: 94107-44-5

Cat. No.: B12652294

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## Chemical Profile & Hazard Analysis

CAS Number: 94107-44-5 Molecular Formula:  $C_{18}H_{34}O_2$  Molecular Weight: 282.5 g/mol [\[1\]](#)

As a Senior Application Scientist, I must emphasize that while **Undecyl cyclohexanecarboxylate** is often viewed as a "standard intermediate," its physicochemical properties dictate a specific safety profile often overlooked in generic safety data sheets (SDS).

This molecule combines a lipophilic undecyl chain with a reactive ester moiety. This duality creates two primary risks:

- **Enhanced Dermal Permeability:** The C11 alkyl chain significantly increases lipophilicity (LogP ~7.2), facilitating transport across the stratum corneum. Standard latex gloves offer insufficient protection against such permeation.
- **Hydrolysis Potential:** Upon contact with mucosal membranes or enzymatic cleavage, it may release cyclohexanecarboxylic acid (a known irritant/corrosive) and undecanol.

## Risk Stratification Table

| Parameter      | Characteristic      | Operational Implication                                                                                                    |
|----------------|---------------------|----------------------------------------------------------------------------------------------------------------------------|
| Physical State | Viscous Liquid      | Low vapor pressure reduces inhalation risk under ambient conditions, but mist generation poses severe respiratory threats. |
| Flash Point    | >110°C (Estimated)  | Combustible. Not flammable under standard lab conditions, but requires precaution during high-temp distillation.           |
| Skin/Eye       | Irritant (Cat 2/2A) | Direct contact causes dermatitis; lipophilicity ensures rapid absorption.                                                  |
| Reactivity     | Stable Ester        | Incompatible with strong oxidizers and strong bases (hydrolysis risk).                                                     |

## Personal Protective Equipment (PPE) Matrix

Rationale: The following recommendations are based on the "Barrier-Time Principle"—ensuring the breakthrough time of the PPE exceeds the duration of the task.

### A. Hand Protection (Critical)

Standard Protocol: Double-gloving is mandatory for handling volumes >10 mL.

- Inner Layer: 4 mil Nitrile (Tactile sensitivity).
- Outer Layer: 8 mil Nitrile or Neoprene (Chemical barrier).
- Change Frequency: Every 60 minutes or immediately upon splash.

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*Expert Insight: Do not use Latex. The lipophilic nature of the undecyl chain causes rapid swelling and degradation of natural rubber lattices.*

## B. Eye & Face Protection[2][3][4][5][6][7][8][9][10][11]

- Standard Handling: Chemical Splash Goggles (Indirect Vented). Safety glasses are insufficient due to the viscous nature of the liquid; splashes adhere and are difficult to rinse.
- High-Risk (Distillation/Pressurized Systems): Polycarbonate Face Shield + Splash Goggles.

## C. Respiratory Protection[3][4][5][9][11][12]

- Ambient Handling: Fume hood required (Face velocity: 80-100 fpm).
- Outside Hood/Aerosol Risk: Half-face respirator with Organic Vapor (OV) cartridges (NIOSH Black Label).

## D. Body Protection[5][6][9][11]

- Standard: Cotton-blend lab coat (buttoned).
- Bulk Handling (>1L): Tyvek® 400 coveralls or chemically resistant apron (Butyl rubber).

## Operational Handling Protocol

This workflow integrates safety checks directly into the experimental process.

### Phase 1: Pre-Operational Setup

- Verify Engineering Controls: Confirm fume hood sash is at the working height marker.
- Spill Kit Staging: Ensure an "Organic Absorbent" spill kit is within 3 meters.

- Decontamination Prep: Prepare a beaker of 10% aqueous sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) for neutralizing potential acid hydrolysis products on glassware.

## Phase 2: Synthesis & Transfer

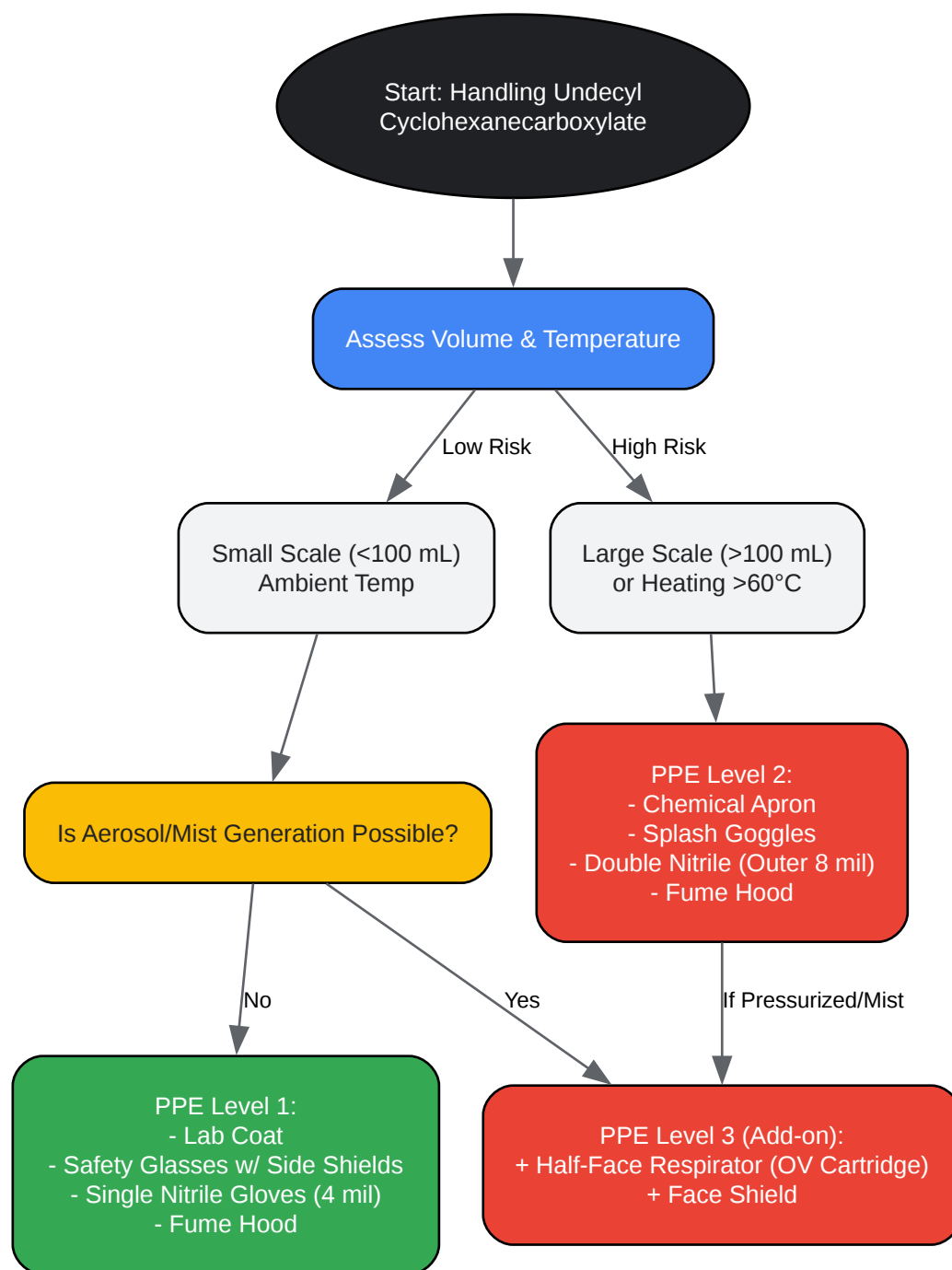
- Weighing: Use a closed weighing vessel. If using a syringe for transfer, ensure Luer-lock fittings to prevent needle detachment due to viscosity.
- Reaction Monitoring: When sampling for TLC/HPLC, assume the outer surface of the pipette is contaminated. Discard tips immediately into solid waste.
- Heating: If refluxing, use a silicone oil bath. Avoid water baths to prevent accidental hydrolysis in case of flask rupture.

## Phase 3: Post-Operation & Waste

- Quenching: Allow reaction mixture to cool to  $<30^\circ\text{C}$  before quenching.
- Glassware Cleaning: Rinse with Acetone -> Ethanol -> Water. Do not start with water, as the ester is water-insoluble and will smear.
- Glove Removal: Perform "Beak Method" removal to prevent skin contact with the outer glove surface.

## Decision Logic & Workflow Visualization

The following diagram outlines the decision-making process for selecting PPE based on the specific operational context of handling **Undecyl cyclohexanecarboxylate**.



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Figure 1: Risk-based PPE selection logic for **Undecyl cyclohexanecarboxylate** handling.

## Emergency Response & Disposal

### First Aid (Immediate Action)

- Eye Contact: Irrigate immediately for 15 minutes.[2] The lipophilic nature requires prolonged flushing to mechanically remove the oil. Consult an ophthalmologist.
- Skin Contact:
  - Blot excess liquid (do not rub).
  - Wash with soap and water (water alone is ineffective).
  - Monitor for redness (delayed irritation is common).
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only).

## Disposal Plan

- Waste Stream: Non-Halogenated Organic Solvent Waste.
- Segregation: Do not mix with strong acids or oxidizers in the waste container.
- Labeling: Clearly mark as "Ester - Irritant."

## References

- PubChem. (2025).[1][3] **Undecyl cyclohexanecarboxylate** (Compound).[1] National Library of Medicine. [\[Link\]](#)
- European Chemicals Agency (ECHA). (2025).[1][3] Registration Dossier: Cyclohexanecarboxylic acid esters. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024). Personal Protective Equipment: Selection and Use. [\[Link\]](#)
- National Institute for Occupational Safety and Health (NIOSH). (2024). NIOSH Pocket Guide to Chemical Hazards: Organic Esters. [\[Link\]](#)

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## Sources

- 1. Undecyl cyclohexanecarboxylate | C<sub>18</sub>H<sub>34</sub>O<sub>2</sub> | CID 582157 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. fishersci.com [[fishersci.com](https://fishersci.com)]
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